

A Comparative Guide to Analytical Methods for the Determination of Captopril

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Compound of Interest

Compound Name: Captopril

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This guide provides a comprehensive comparison of various analytical methods for the quantitative determination of **Captopril**, a potent angiotensin-converting enzyme (ACE) inhibitor widely used in the treatment of hypertension and heart failure. The selection of an appropriate analytical method is critical for quality control, pharmacokinetic studies, and formulation development. This document presents a cross-validation perspective on spectrophotometric, chromatographic, and electroanalytical techniques, offering supporting experimental data and detailed protocols to aid in methodological selection and application.

Comparative Analysis of Analytical Methods

The performance of different analytical methods for **Captopril** determination is summarized in the table below. This data, compiled from various studies, facilitates a direct comparison of key validation parameters.

Method	Technique	Linearity Range (µg/mL)	LOD (µg/mL)	LOQ (µg/mL)	Accuracy (% Recovery)	Precision (%RSD)	Reference
Spectrophotometry (DCQ Reagent)	UV-Vis Spectrophotometry	10 - 50	0.66	2.0	Good agreement with official methods	-	[1]
Spectrophotometry (Congo Red)	UV-Vis Spectrophotometry	1 - 60	-	-	97.446	0.06 - 0.965	[2]
Spectrophotometry (Fluorescein-Bromine)	UV-Vis Spectrophotometry	0.2 - 4.50	0.06	0.19	99.76 - 100.36	-	[3]
Spectrophotometry (Dichlone Reagent)	UV-Vis Spectrophotometry	4 - 8 (in tablets)	-	-	-	-	
RP-HPLC	Reversed-Phase High-Performance Liquid Chromatography	1 - 80	-	-	-	< 2.0	[4][5]
UHPLC	Ultra-High-	-	-	-	-	-	[6][7]

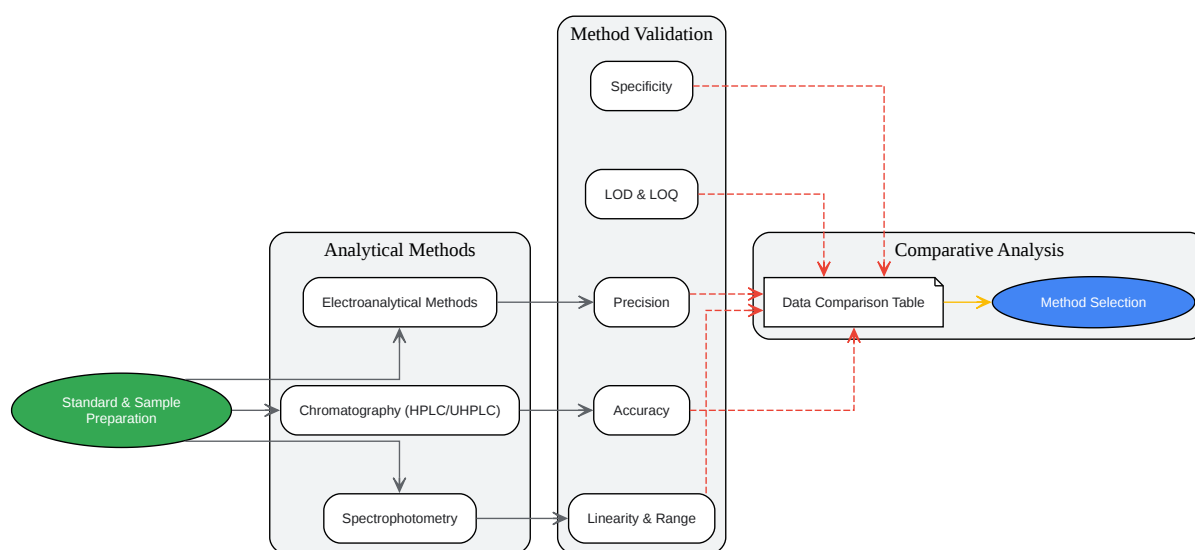
Performance
Liquid
Chromatography

Electroanalytical (MIP Sensor)	Differential Pulse Voltammetry	0.0002 - 0.098 (nM)	0.000065 (nM)	-	-	-	[8]
Electroanalytical (Modified CPE)	Differential Pulse Voltammetry	0.02 - 175	0.01	-	-	-	[9]

LOD: Limit of Detection, LOQ: Limit of Quantification, %RSD: Percent Relative Standard Deviation, DCQ: 2,6-Dichloroquinone-4-chlorimide, MIP: Molecularly Imprinted Polymer, CPE: Carbon Paste Electrode. Dashes indicate data not provided in the cited source.

Experimental Workflows and Logical Relationships

The following diagram illustrates a generalized workflow for the cross-validation of different analytical methods for a given analyte such as **Captopril**.



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